

The impact of Fonicitril 4000 on systemic acid-base balance

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Compound of Interest

Compound Name: Fonicitril 4000

Cat. No.: B1204171

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An In-depth Technical Guide: The Impact of **Fonicitril 4000** on Systemic Acid-Base Balance

Introduction

Maintaining systemic acid-base balance is critical for normal physiological function, as enzymatic activities, protein structures, and cellular processes are highly pH-sensitive.[1] The human body maintains the pH of arterial blood within a narrow range of 7.35 to 7.45.[2] Deviations from this range can lead to significant pathology. Metabolic acidosis, a condition characterized by a primary decrease in serum bicarbonate concentration, can arise from increased acid production, loss of bicarbonate, or decreased renal acid excretion.[1][2]

Fonicitril 4000 is a pharmaceutical agent designed to counteract acidic conditions, primarily within the urinary tract, but its mechanism has direct implications for systemic acid-base homeostasis.[3][4] It is classified as a urinary alkalinizing agent and is prescribed for the treatment and prevention of uric acid and cystine kidney stones, conditions that are promoted by acidic urine.[5][6] Furthermore, it is utilized in the prevention of metabolic acidosis.[3][4] This technical guide provides a detailed examination of the composition, mechanism of action, and quantitative effects of **Fonicitril 4000** on the systemic acid-base balance, intended for researchers, scientists, and drug development professionals.

Composition of Fonicitril 4000

Each sachet of **Fonicitril 4000** contains a combination of active ingredients that contribute to its alkalinizing properties.

Table 1: Active Composition of **Foncitril 4000** per Sachet

Component	Mass per Sachet
Citric acid monohydrate	1.189 g
Monopotassium citrate anhydrous	1.730 g
Monosodium citrate anhydrous	1.845 g

Source:[3][4][5]

Each sachet also contains 200.6 mg of sodium and 293 mg of potassium.[3][4][6]

Mechanism of Action and Pharmacodynamics

The therapeutic effect of **Foncitril 4000** is derived from the metabolic conversion of its citrate components.

Metabolic Fate of Citrate

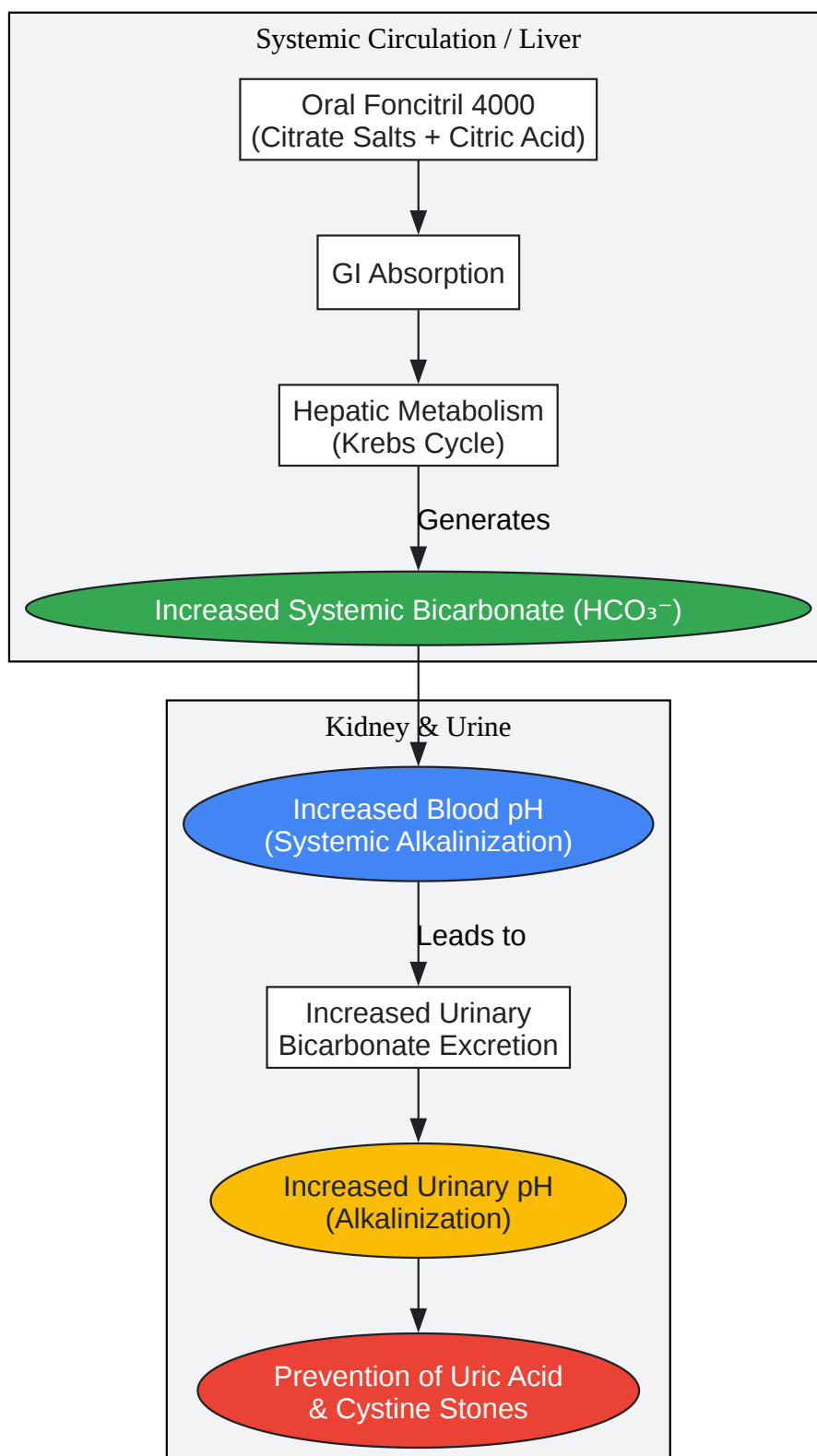
Upon oral administration, the citrate salts and citric acid are absorbed from the gastrointestinal tract. The absorbed citrate is then metabolized, primarily in the liver, through the Krebs cycle (citric acid cycle). A key outcome of this metabolism is the production of bicarbonate ions (HCO_3^-).^[7] This process consumes hydrogen ions, effectively introducing an alkaline load into the systemic circulation.

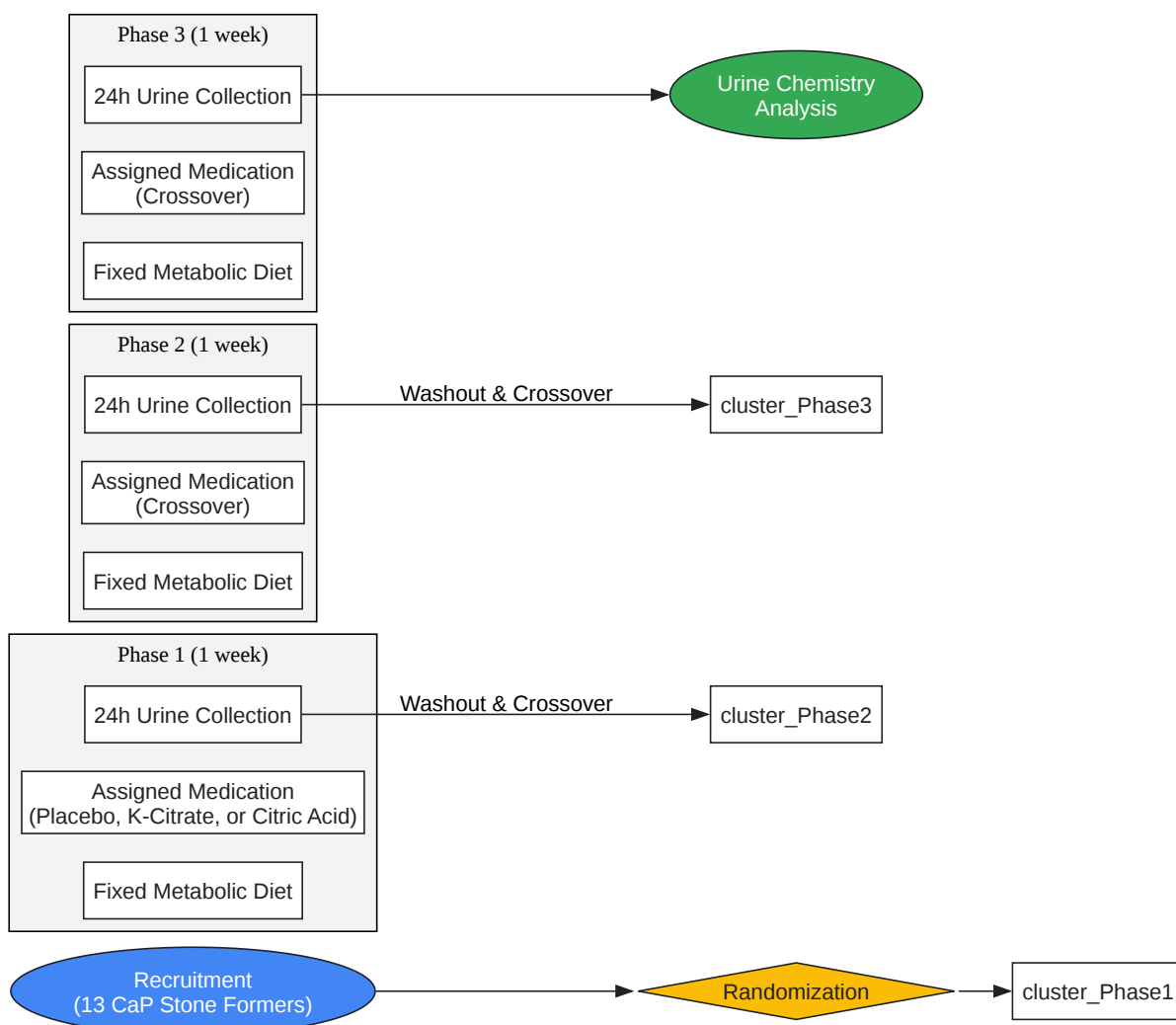
The generated bicarbonate acts as a buffer in the blood, helping to neutralize excess acid and restore the body's acid-base balance.^{[1][7]} This systemic alkalinization is beneficial in managing chronic metabolic acidosis.^[7]

Renal Handling and Urinary Alkalinization

The kidneys play a crucial role in mediating the effects of **Foncitril 4000**. The increased systemic bicarbonate load leads to an increase in the filtered load of bicarbonate at the glomerulus. This surpasses the reabsorptive capacity of the renal tubules, leading to increased excretion of bicarbonate in the urine.^[8] This process raises the urinary pH, making the urine more alkaline.

Furthermore, **Foncitril 4000** increases urinary citrate levels.^[7] This is achieved by augmenting the renal clearance of citrate, which inhibits the crystallization of calcium salts, particularly calcium oxalate and calcium phosphate, further aiding in the prevention of kidney stones.^{[7][9]} The objective of the treatment is to maintain a urinary pH between 6.5 and 7.4 to prevent the formation of uric acid or cystine crystals.^{[3][5]}





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